

Spectroscopic Profile of 2-(4-Fluorophenyl)indole: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)indole

CAS No.: 782-17-2

Cat. No.: B182938

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for the compound **2-(4-Fluorophenyl)indole**, a molecule of interest in medicinal chemistry and materials science. This document presents a consolidation of nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside detailed experimental protocols to aid in the replication and verification of these findings.

Core Spectroscopic Data

The following sections summarize the key spectroscopic data for **2-(4-Fluorophenyl)indole**, presented in a structured format for clarity and comparative analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the molecular structure of organic compounds. The ^1H and ^{13}C NMR data provide detailed information about the hydrogen and carbon framework of **2-(4-Fluorophenyl)indole**, respectively.

¹H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not explicitly found in search results			

¹³C NMR (Carbon-13 NMR) Data

Chemical Shift (δ) ppm	Assignment
Data not explicitly found in search results	

Note: While general NMR data for indole derivatives is available, specific, comprehensively assigned ¹H and ¹³C NMR data for **2-(4-Fluorophenyl)indole**, including chemical shifts and coupling constants, were not explicitly available in the aggregated search results. Researchers should perform their own NMR analysis for precise characterization.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **2-(4-Fluorophenyl)indole** reveals characteristic absorption bands corresponding to its key structural features.

FT-IR Peak Analysis

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
~3400	N-H (Indole)	Stretching
~3100-3000	C-H (Aromatic)	Stretching
~1600-1450	C=C (Aromatic)	Stretching
~1220	C-F (Aryl Fluoride)	Stretching
~800-700	C-H (Aromatic)	Out-of-plane Bending

Note: The exact positions of the peaks can vary slightly depending on the sample preparation method (e.g., KBr pellet or ATR). The provided data is a general representation based on typical values for the functional groups present.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, aiding in its identification and structural elucidation.

Mass Spectrum Data

m/z	Relative Intensity (%)	Proposed Fragment
211	High	$[M]^+$ (Molecular Ion)
183	Moderate	$[M - C_2H_2]^+$
154	Low	$[M - C_2H_2 - HCN]^+$

Note: The fragmentation pattern of indole derivatives can be complex.^[1] The proposed fragments are based on common fragmentation pathways for aromatic and heterocyclic compounds. The molecular ion peak at m/z 211 is expected to be prominent due to the stability of the aromatic system.^[2]

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of scientific findings. The following protocols outline the general procedures for acquiring the spectroscopic data presented above.

NMR Spectroscopy

Sample Preparation:

- Accurately weigh 5-10 mg of **2-(4-Fluorophenyl)indole**.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or $DMSO-d_6$) in a clean, dry vial.^[1]
- Transfer the solution to a 5 mm NMR tube using a Pasteur pipette.

- Ensure the solution height in the NMR tube is approximately 4-5 cm.

Instrumentation and Data Acquisition:

- Instrument: A high-field NMR spectrometer (e.g., 400 or 500 MHz).
- ^1H NMR:
 - Acquire the spectrum at room temperature.
 - Use a sufficient number of scans to obtain a good signal-to-noise ratio.
 - Reference the chemical shifts to the residual solvent peak (e.g., CHCl_3 at 7.26 ppm or DMSO at 2.50 ppm).
- ^{13}C NMR:
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - A larger number of scans will be required compared to ^1H NMR.
 - Reference the chemical shifts to the solvent peak (e.g., CDCl_3 at 77.16 ppm or DMSO-d_6 at 39.52 ppm).

FT-IR Spectroscopy

Sample Preparation (KBr Pellet Method):

- Thoroughly grind 1-2 mg of **2-(4-Fluorophenyl)indole** with approximately 100-200 mg of dry, IR-grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.[\[3\]](#)
- Place a portion of the mixture into a pellet-forming die.
- Apply pressure (typically 8-10 tons) using a hydraulic press to form a transparent or translucent pellet.[\[3\]](#)

Instrumentation and Data Acquisition:

- Instrument: A Fourier Transform Infrared (FTIR) spectrometer.^[4]
- Procedure:
 - Record a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder.
 - Acquire the sample spectrum over a typical range of 4000-400 cm^{-1} .
 - The final spectrum is obtained by ratioing the sample spectrum against the background spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

Sample Preparation:

- Prepare a dilute solution of **2-(4-Fluorophenyl)indole** in a volatile organic solvent such as dichloromethane or ethyl acetate.

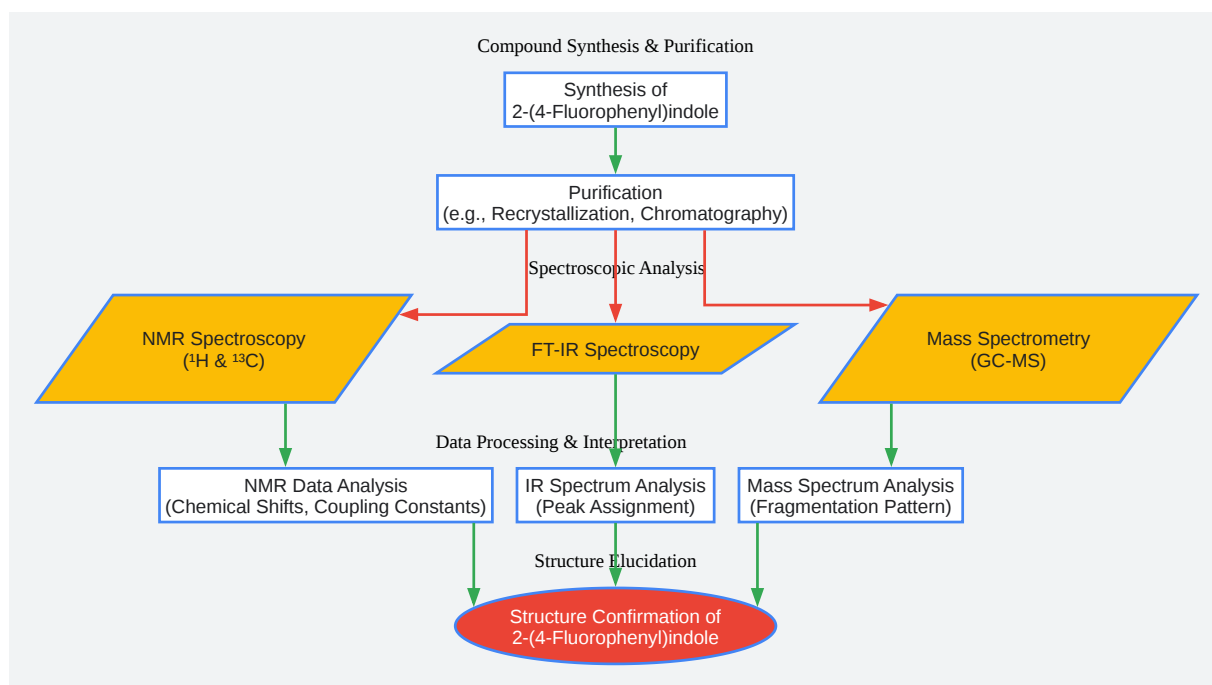
Instrumentation and Data Acquisition:

- Instrument: A Gas Chromatograph coupled to a Mass Spectrometer.
- Gas Chromatography (GC) Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Injector Temperature: Typically 250-280 °C.
 - Oven Temperature Program: A suitable temperature program should be used to ensure good separation and peak shape. For example, start at 100 °C, hold for 1 minute, then ramp to 280 °C at 10-15 °C/min, and hold for 5-10 minutes.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.^[5]

- Mass Range: Scan from m/z 40 to 400.
- Ion Source Temperature: Typically 230 °C.
- Quadrupole Temperature: Typically 150 °C.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **2-(4-Fluorophenyl)indole**.



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Caption: General workflow for the synthesis, purification, and spectroscopic characterization of **2-(4-Fluorophenyl)indole**.

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References

- [1. How To Prepare And Run An NMR Sample - Blogs - News \[alwsci.com\]](#)
- [2. chem.libretexts.org \[chem.libretexts.org\]](#)
- [3. drawellanalytical.com \[drawellanalytical.com\]](#)
- [4. 2-\(4-Fluorophenyl\)indole | C14H10FN | CID 136622 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. chem.libretexts.org \[chem.libretexts.org\]](#)
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